

Application Notes: Sibiriline as a Tool to Study Necroptosis in Jurkat Cells

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Necroptosis is a regulated form of necrotic cell death that plays a critical role in various physiological and pathological processes, including inflammation, infectious diseases, and neurodegeneration.[1][2] Unlike apoptosis, necroptosis is a caspase-independent pathway, typically initiated by death receptors like TNFR1.[3] The core signaling cascade involves the sequential activation of Receptor-Interacting Protein Kinase 1 (RIPK1), RIPK3, and the mixed-lineage kinase domain-like pseudokinase (MLKL), which is the ultimate executioner of necroptosis.[3][4]

Jurkat cells, particularly Fas-associated death domain (FADD)-deficient variants, are a widely used in vitro model to study necroptosis.[5][6] In these cells, the apoptotic pathway is impaired, making them susceptible to TNF-induced necroptosis.[4] **Sibiriline** has been identified as a new, potent, and specific competitive inhibitor of RIPK1.[5][7] It selectively blocks necroptotic cell death without affecting caspase-dependent apoptosis, making it an invaluable tool for dissecting cell death pathways.[6][8] These notes provide detailed protocols for using **sibiriline** to study the mechanisms of necroptosis in Jurkat cells.

Mechanism of Action of Sibiriline

Sibiriline is a small molecule inhibitor that specifically targets the ATP-binding site of RIPK1, locking the kinase in an inactive conformation.[5][8] By inhibiting the kinase activity of RIPK1,

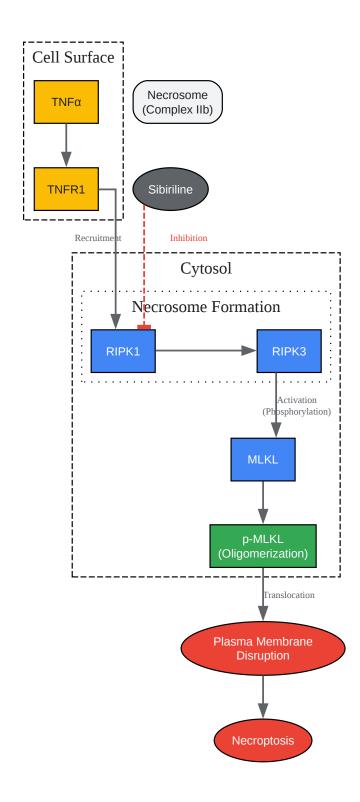




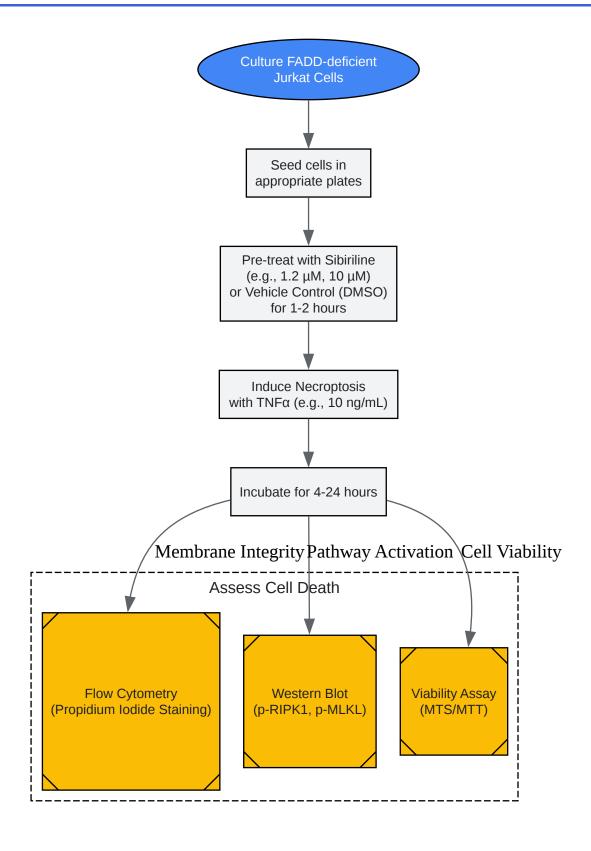


sibiriline prevents the formation of the necrosome, a key signaling complex composed of RIPK1 and RIPK3. This blockade halts the downstream phosphorylation and activation of MLKL, thereby preventing the plasma membrane rupture and cell death characteristic of necroptosis.[9]









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